

Application Notes and Protocols for Dhodh-IN-16 in Cell Culture

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Compound of Interest

Compound Name: Dhodh-IN-16

Cat. No.: B8201772

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Abstract

Dhodh-IN-16 is a highly potent and specific inhibitor of dihydroorotate dehydrogenase (DHODH), a critical enzyme in the de novo pyrimidine biosynthesis pathway.[1][2][3][4] Its ability to disrupt pyrimidine synthesis underlies its potential as a therapeutic agent in oncology and autoimmune diseases, where rapidly proliferating cells are highly dependent on this pathway.[5] These application notes provide a comprehensive guide for the preparation of **Dhodh-IN-16** stock solutions for use in cell culture experiments, ensuring accurate and reproducible results.

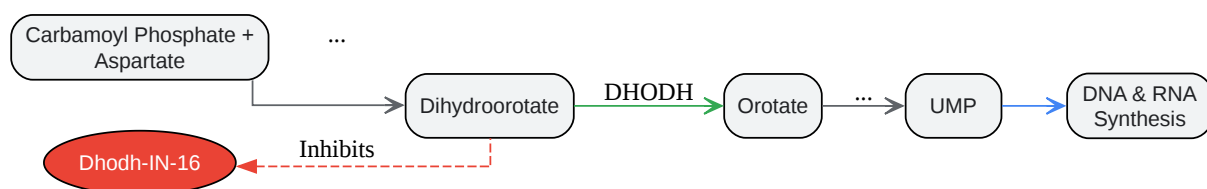
Compound Information and Properties

A summary of the key quantitative data for **Dhodh-IN-16** is presented in Table 1. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Weight	436.48 g/mol	[3][6]
CAS Number	2511248-11-4	[2]
IC50 (human DHODH)	0.396 nM	[1][2][3][4][6]
Appearance	Solid	[6]
Solubility	100 mg/mL in DMSO (with sonication)	[2][3]
Purity	>99.0%	[2]

Mechanism of Action: Inhibition of Pyrimidine Biosynthesis

Dhodb-IN-16 exerts its biological effects by inhibiting the enzyme dihydroorotate dehydrogenase (DHODH). DHODH catalyzes the fourth step in the de novo pyrimidine biosynthesis pathway, the oxidation of dihydroorotate to orotate.[5][7] This pathway is essential for the synthesis of pyrimidine nucleotides (uridine and cytidine), which are fundamental building blocks for DNA and RNA. By blocking this crucial step, **Dhodb-IN-16** depletes the cellular pool of pyrimidines, thereby inhibiting cell proliferation and survival, particularly in rapidly dividing cells such as cancer cells.[5]



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Figure 1: Simplified diagram of the de novo pyrimidine biosynthesis pathway and the inhibitory action of **Dhodb-IN-16**.

Experimental Protocols: Preparation of Dhodh-IN-16 Stock Solutions

This protocol provides a detailed methodology for the preparation of a 10 mM stock solution of **Dhodh-IN-16** in DMSO.

3.1. Materials

- **Dhodh-IN-16** powder
- Anhydrous/sterile Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

3.2. Equipment

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses
- Laminar flow hood (optional, for maintaining sterility)

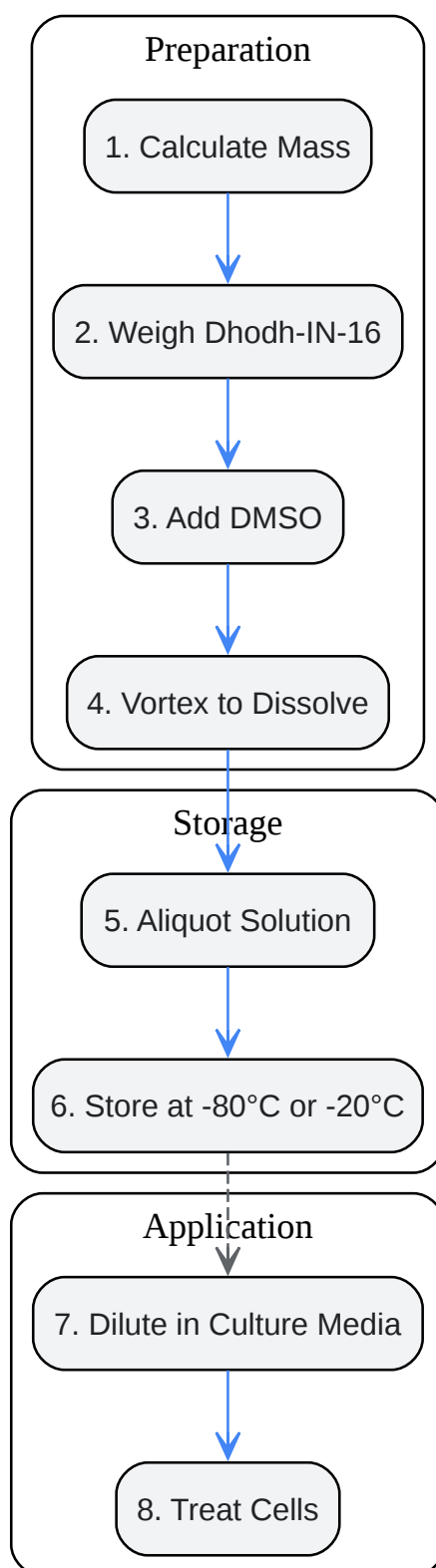
3.3. Protocol

- Calculate the required mass of **Dhodh-IN-16**:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:
 - $\text{Mass (mg)} = 0.01 \text{ M} \times 0.001 \text{ L} \times 436.48 \text{ g/mol} \times 1000 = 4.3648 \text{ mg}$

- Weigh the **Dhodh-IN-16** powder:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh out approximately 4.36 mg of **Dhodh-IN-16** powder into the tared tube. Record the exact weight.
- Add DMSO to the powder:
 - Based on the actual weight of the **Dhodh-IN-16**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / 436.48 \text{ g/mol}) / 0.01 \text{ M} \times 1,000,000$
 - Add the calculated volume of sterile DMSO to the microcentrifuge tube containing the powder.
- Dissolve the compound:
 - Vortex the tube thoroughly for several minutes until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.^[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.^{[1][8]}
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.

3.4. Storage and Stability

- Powder: Store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.^[3]
- Stock Solution in DMSO: Store the aliquoted stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2][8][9]} It is not recommended for long-term storage in solution.^[6]



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Figure 2: Experimental workflow for the preparation and use of **Dhodh-IN-16** stock solutions.

Application in Cell Culture

For cell-based assays, the DMSO stock solution of **Dhodh-IN-16** should be serially diluted to the desired final concentration in the cell culture medium. To avoid precipitation of the compound, it is recommended to first make intermediate dilutions in DMSO before adding to the aqueous culture medium.[10] The final concentration of DMSO in the cell culture should be kept low (typically $\leq 0.1\%$) to minimize solvent-induced toxicity. Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Safety Precautions

Dhodh-IN-16 is for research use only and should not be used for human or veterinary purposes.[2] Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment, including a lab coat, gloves, and safety glasses. Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation. In case of contact with skin or eyes, wash immediately with plenty of water. Consult the Material Safety Data Sheet (MSDS) for further information.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. abmole.com [abmole.com]
- 3. DHODH-IN-16 - Immunomart [immunomart.com]
- 4. DHODH-IN-16 CAS No.2511248-11-4 - Ruixibiotech [ruixibiotech.com]
- 5. What are DHODH inhibitors and how do they work? [synapse.patsnap.com]
- 6. apexbt.com [apexbt.com]
- 7. glpbio.com [glpbio.com]
- 8. medchemexpress.com [medchemexpress.com]

- 9. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 10. FAQs on Inhibitor Preparation [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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